

Physical and chemical properties of Alnusone

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Compound of Interest

Compound Name: *Alnusone*

Cat. No.: *B13896398*

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Alnusone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alnusone is a naturally occurring diarylheptanoid, a class of compounds characterized by two aromatic rings linked by a seven-carbon chain. Found in various species of the genus *Alnus*, commonly known as alder, **Alnusone** and related diarylheptanoids have garnered significant interest within the scientific community. This interest stems from their potential therapeutic properties, including notable anti-inflammatory and antioxidant activities. This technical guide provides a detailed overview of the physical and chemical properties of **Alnusone**, experimental protocols for its synthesis, and an exploration of its known biological activities and associated signaling pathways.

Physical and Chemical Properties

While extensive quantitative data for **Alnusone** is not widely available in publicly accessible databases, the following table summarizes the key known physical and chemical properties. Further detailed experimental determination is required for a complete physicochemical profile.

Property	Value	Citation
Molecular Formula	C ₁₉ H ₁₈ O	
Molecular Weight	262.35 g/mol	
Melting Point	Not Reported	
Boiling Point	Not Reported	
Solubility	Not Reported	
Appearance	Not Reported	

Spectroscopic Data

Detailed ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectral data for **Alnusone** are not readily available in public spectral databases. However, the synthesis and characterization of **Alnusone** have been reported in the scientific literature, and such publications would contain the specific chemical shifts and coupling constants necessary for structural confirmation.

Experimental Protocols

Synthesis of Alnusone

A key method for the total synthesis of **Alnusone** involves a nickel-catalyzed cross-coupling reaction. The following protocol is based on the work of Semmelhack and colleagues.

Objective: To synthesize **Alnusone** via a nickel-catalyzed coupling of an aryl halide with a suitable seven-carbon chain precursor.

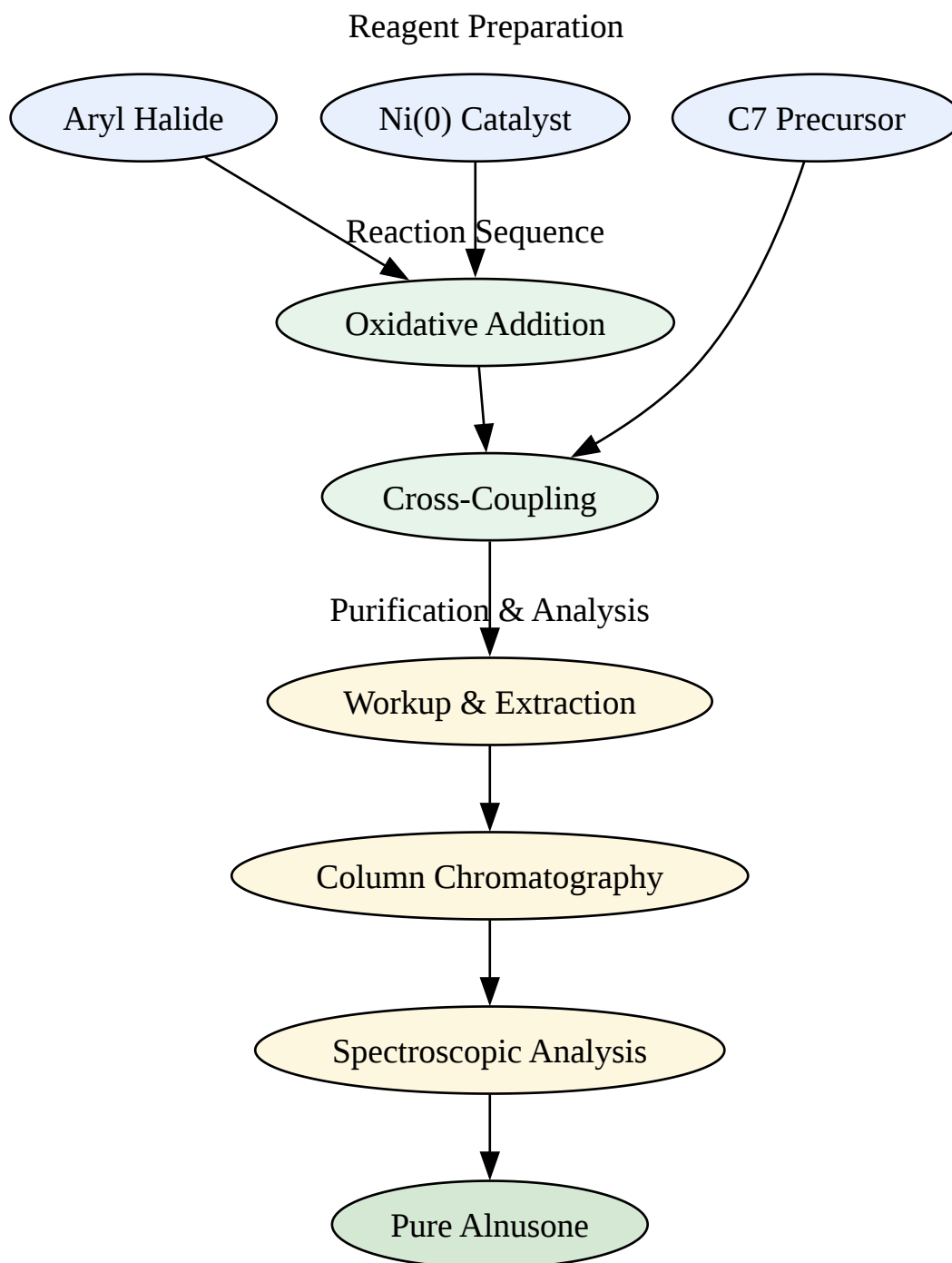
Materials:

- Aryl halide precursor
- Seven-carbon chain precursor with appropriate functional groups
- Zerovalent nickel complex (e.g., bis(1,5-cyclooctadiene)nickel(0) [Ni(COD)₂])
- Phosphine ligand (e.g., triphenylphosphine)

- Anhydrous solvents (e.g., tetrahydrofuran, dimethylformamide)
- Standard laboratory glassware and reagents for workup and purification (e.g., silica gel for chromatography)

Procedure:

- Preparation of the Organonickel Reagent: In an inert atmosphere (e.g., under argon or nitrogen), dissolve the zerovalent nickel complex and the phosphine ligand in an anhydrous solvent.
- Oxidative Addition: Add the aryl halide precursor to the solution of the organonickel reagent. The reaction mixture is typically stirred at a specific temperature to facilitate the oxidative addition of the aryl halide to the nickel center.
- Cross-Coupling: Introduce the seven-carbon chain precursor to the reaction mixture. The coupling reaction is allowed to proceed, often with heating, until completion.
- Workup: Upon completion of the reaction (monitored by techniques such as thin-layer chromatography), the reaction is quenched, and the crude product is extracted.
- Purification: The crude **Alnusone** is purified using column chromatography on silica gel to yield the pure compound.
- Characterization: The structure and purity of the synthesized **Alnusone** are confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.



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Caption: Inhibition of the NF- κ B signaling pathway by **Alnusone**.

By inhibiting the activation of the IKK complex, **Alnusone** can prevent the phosphorylation and subsequent degradation of I κ B α . This, in turn, sequesters the NF- κ B dimer in the cytoplasm,

preventing its translocation to the nucleus and the subsequent transcription of pro-inflammatory genes.

Conclusion

Alnusone represents a promising natural product with significant therapeutic potential, particularly in the realm of anti-inflammatory drug development. While a complete physicochemical profile is yet to be fully elucidated, established synthetic routes provide a foundation for further investigation and analog development. The modulation of key inflammatory signaling pathways, such as NF- κ B, underscores the importance of continued research into the precise molecular mechanisms of **Alnusone** and other related diarylheptanoids. Future studies should focus on obtaining comprehensive quantitative physical and chemical data, detailed spectroscopic characterization, and in-depth exploration of its biological targets to fully realize its therapeutic potential.

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